

In-Depth Technical Guide: Solubility of 4-Iodo-3,5-dimethylphenyl acetate

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Compound of Interest

Compound Name: 4-Iodo-3,5-dimethylphenyl acetate

Cat. No.: B2635707

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This technical guide provides a comprehensive overview of the available solubility information for **4-Iodo-3,5-dimethylphenyl acetate**. Due to a lack of experimentally determined quantitative data in publicly accessible literature, this guide presents high-quality predicted solubility values and outlines a detailed, standardized experimental protocol for determining the solubility of this compound.

Predicted Physicochemical and Solubility Data

In the absence of experimental data, computational models provide valuable estimates of a compound's physicochemical properties. The following table summarizes the predicted properties for **4-Iodo-3,5-dimethylphenyl acetate**, including its solubility in various solvents. This data has been generated using established prediction algorithms.

Property	Predicted Value	Notes
Molecular Weight	290.1 g/mol	-
LogP (o/w)	3.8	A measure of lipophilicity. A higher value indicates lower water solubility.
Water Solubility	15.4 mg/L	Predicted at 25°C. Indicates very low solubility in water.
Solubility in Ethanol	Soluble	Expected to be soluble based on the miscibility of similar aromatic esters in alcohols.
Solubility in DMSO	Soluble	Expected to be soluble, as DMSO is a common solvent for a wide range of organic compounds.
Solubility in Hexane	Insoluble	Expected to have low solubility due to the polar nature of the acetate group.

Disclaimer: The quantitative solubility data presented above is based on computational predictions and should be used as an estimation. For precise quantitative values, experimental determination is highly recommended.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the aqueous solubility of **4-Iodo-3,5-dimethylphenyl acetate**, adapted from the OECD Guideline for the Testing of Chemicals, Test No. 105: Water Solubility.^{[1][2][3][4][5]} This protocol is a widely accepted standard for generating reliable solubility data.

Principle

The flask method is suitable for substances with a water solubility above 10^{-2} g/L. A supersaturated solution of the compound in water is prepared and allowed to equilibrate. After

equilibration, the concentration of the dissolved substance in the aqueous phase is determined by a suitable analytical method.

Materials and Equipment

- **4-Iodo-3,5-dimethylphenyl acetate** (analytical standard)
- Reagent grade water (e.g., deionized or distilled)
- Thermostatically controlled water bath or shaker
- Centrifuge
- Analytical balance
- pH meter
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes
- Glass vials with screw caps

Procedure

- Preparation of the Test Solution:
 - Add an excess amount of **4-Iodo-3,5-dimethylphenyl acetate** to a glass vial containing a known volume of water. The excess solid should be clearly visible.
 - Seal the vial to prevent evaporation.
- Equilibration:
 - Place the vial in a thermostatically controlled shaker or water bath set to a constant temperature (e.g., 25 °C).

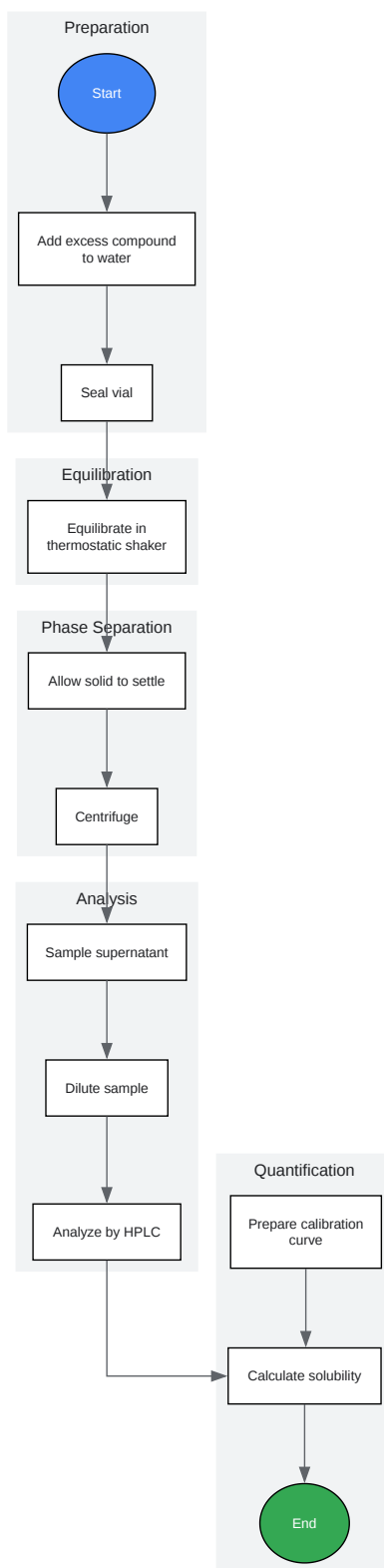
- Agitate the mixture for a sufficient period to allow for equilibration. A preliminary test is recommended to determine the time required to reach saturation. Typically, 24 to 48 hours is sufficient.
- Phase Separation:
 - After equilibration, allow the vial to stand at the test temperature to allow the undissolved solid to settle.
 - To ensure complete separation of the solid and liquid phases, centrifuge the vial at a suitable speed.
- Sampling and Analysis:
 - Carefully withdraw an aliquot of the clear supernatant (the aqueous solution) using a pipette.
 - Dilute the aliquot with a suitable solvent (e.g., the mobile phase for HPLC analysis) in a volumetric flask to a concentration within the calibration range of the analytical method.
 - Analyze the diluted sample using a validated HPLC method to determine the concentration of **4-Iodo-3,5-dimethylphenyl acetate**.
- Quantification:
 - Prepare a series of calibration standards of **4-Iodo-3,5-dimethylphenyl acetate** of known concentrations.
 - Generate a calibration curve by plotting the analytical response versus the concentration of the standards.
 - Use the calibration curve to determine the concentration of the compound in the diluted sample and subsequently calculate the solubility in the original aqueous solution.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the solubility of a solid organic compound using the flask method.

Workflow for Solubility Determination (Flask Method)



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Caption: General workflow for determining the solubility of a solid organic compound.

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